

Commercial suppliers of high-purity 5-Amino-2-bromo-3-fluoropyridine

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Compound of Interest

Compound Name: *5-Amino-2-bromo-3-fluoropyridine*

Cat. No.: *B2850593*

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A Technical Guide to Sourcing and Quality Assessment of High-Purity **5-Amino-2-bromo-3-fluoropyridine** for Pharmaceutical and Agrochemical Research

Abstract

5-Amino-2-bromo-3-fluoropyridine is a pivotal chemical intermediate, extensively utilized as a structural motif in the development of novel pharmaceutical and agrochemical agents. Its trifunctional nature—comprising a nucleophilic amino group, a bromine atom amenable to cross-coupling reactions, and a strategically placed fluorine atom for modulating physicochemical properties—renders it a highly valuable building block. This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the commercial sourcing of high-purity **5-Amino-2-bromo-3-fluoropyridine**. It details a framework for supplier evaluation, presents a comparative analysis of prominent vendors, and outlines rigorous, field-proven protocols for the analytical verification of material quality to ensure experimental reproducibility and integrity.

Introduction: The Strategic Importance of 5-Amino-2-bromo-3-fluoropyridine

The pyridine scaffold is a privileged structure in medicinal chemistry, present in numerous approved drugs. The specific substitution pattern of **5-Amino-2-bromo-3-fluoropyridine** (CAS No. 1245646-03-3) offers a unique combination of reactive sites, enabling diverse and complex molecular architectures. The 5-amino group serves as a key handle for amide bond formation,

sulfonylation, or diazotization, allowing for the introduction of various pharmacophores. The 2-bromo substituent is an ideal precursor for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), facilitating the construction of carbon-carbon and carbon-heteroatom bonds. Furthermore, the 3-fluoro substituent can significantly influence the molecule's electronic properties, lipophilicity, metabolic stability, and binding affinity, making it a critical tool for lead optimization. Given its role as a foundational starting material, securing a consistent supply of high-purity material is paramount to the success of any research and development campaign.

Commercial Sourcing and Supplier Evaluation

The procurement of high-purity reagents is a critical, yet often overlooked, aspect of experimental design. The quality of the starting material directly impacts reaction efficiency, impurity profiles of subsequent products, and the overall reliability of biological data. When selecting a commercial supplier for **5-Amino-2-bromo-3-fluoropyridine**, the following criteria should be rigorously assessed.

Key Supplier Selection Criteria

- Purity Specification and Analytical Transparency: Reputable suppliers provide a detailed Certificate of Analysis (CoA) for each batch, specifying the purity as determined by quantitative analytical methods such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.
- Lot-to-Lot Consistency: For long-term projects and eventual scale-up, consistency between different production batches is crucial. Inquire about the supplier's quality management system and their ability to provide data demonstrating batch consistency.
- Availability and Lead Times: Assess the supplier's stock levels and typical lead times to ensure an uninterrupted supply chain for your research needs.
- Technical Support: A reliable supplier should have knowledgeable technical support staff who can answer questions regarding product specifications, stability, and handling.

Comparative Table of Commercial Suppliers

The following table provides a summary of several commercial suppliers offering **5-Amino-2-bromo-3-fluoropyridine**. This is not an exhaustive list but represents a selection of established vendors in the fine chemical market.

Supplier	Purity Specification	Analytical Techniques Mentioned	Availability
Sigma-Aldrich (Merck)	≥97%	Not specified on product page	Inquire
Combi-Blocks	>97%	HPLC, NMR	In Stock
AstaTech	97%	Not specified on product page	In Stock
Biosynth	Not specified	Not specified on product page	In Stock
BLDpharm	97%	Not specified on product page	In Stock
Glentham Life Sciences	≥98%	Not specified on product page	In Stock
J&K Scientific	97%	Not specified on product page	In Stock
Selleck Chemicals	Not specified	HPLC, NMR, LCMS	In Stock

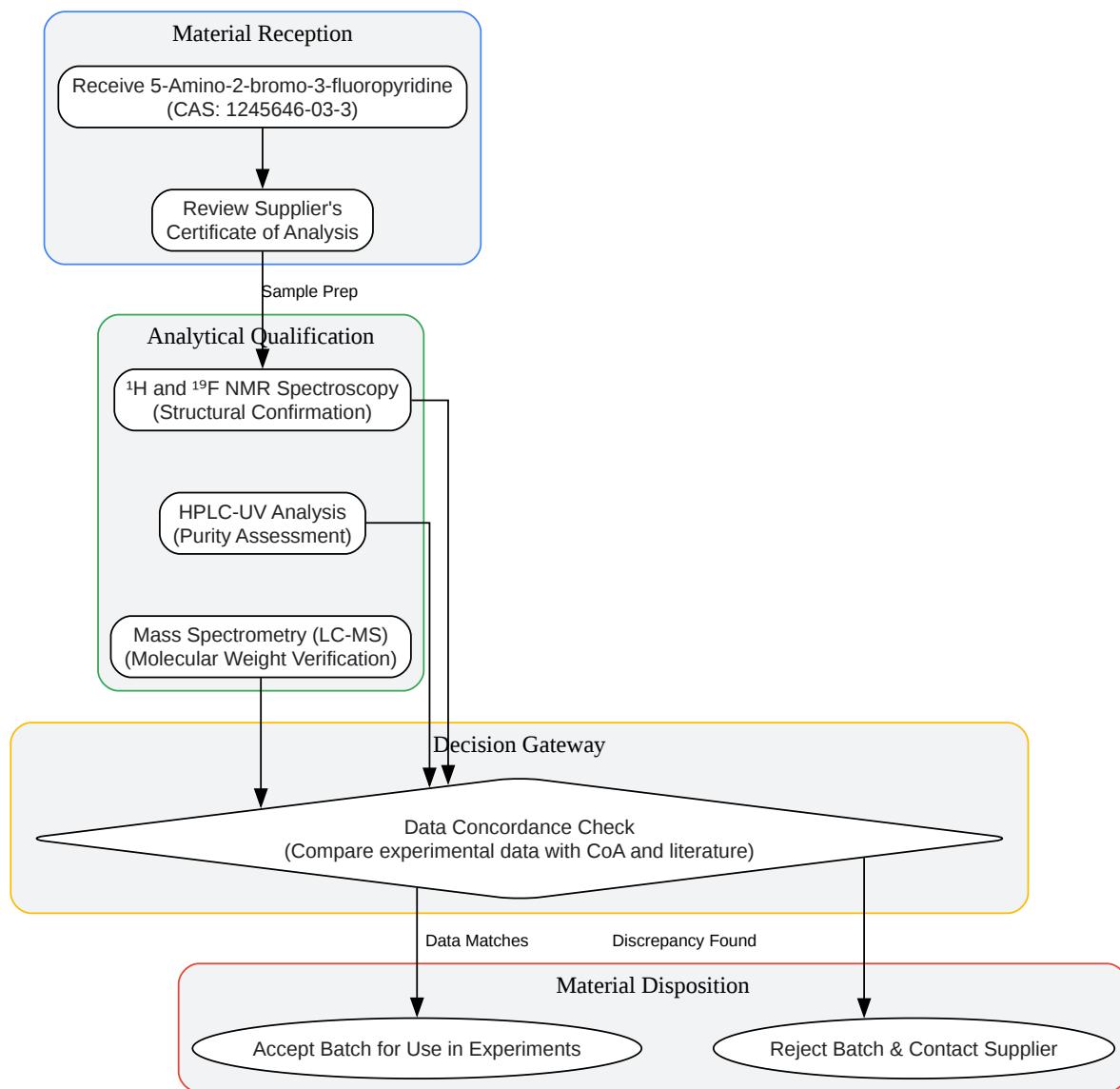
Disclaimer: The information presented in this table is based on publicly available data and is subject to change. Researchers are advised to contact suppliers directly for the most current specifications and to request lot-specific CoAs.

In-House Quality Control and Analytical Verification

Independent verification of the identity and purity of incoming starting materials is a cornerstone of good laboratory practice (GLP) and ensures the integrity of your research. The following protocols outline a self-validating system for the quality assessment of **5-Amino-2-bromo-3-fluoropyridine**.

Experimental Workflow for Incoming Material Verification

The logical flow for qualifying a new batch of **5-Amino-2-bromo-3-fluoropyridine** should follow a structured, multi-technique approach to confirm both structure and purity.



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Caption: Workflow for the quality verification of incoming **5-Amino-2-bromo-3-fluoropyridine**.

Step-by-Step Analytical Protocols

4.2.1 Protocol 1: NMR Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure and identify any structurally related impurities.
- Methodology:
 - Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
 - Acquire a ¹H NMR spectrum. The expected spectrum should show distinct signals for the aromatic protons and the NH₂ protons. The chemical shifts and coupling constants should be consistent with the structure.
 - Acquire a ¹⁹F NMR spectrum. This should show a single resonance corresponding to the fluorine atom on the pyridine ring.
- Causality: ¹H NMR provides information on the proton environment, confirming the substitution pattern. ¹⁹F NMR is highly sensitive and provides an unambiguous confirmation of the presence and electronic environment of the fluorine atom.

4.2.2 Protocol 2: HPLC-UV for Purity Determination

- Objective: To quantify the purity of the sample and detect any non-volatile impurities.
- Methodology:
 - Prepare a stock solution of the sample in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL.
 - Perform serial dilutions to create calibration standards if quantitative analysis is required.
 - Inject the sample onto a reversed-phase C18 column.
 - Elute with a gradient of water and acetonitrile (both typically containing 0.1% formic acid or trifluoroacetic acid).

- Monitor the elution profile using a UV detector at a wavelength where the compound has strong absorbance (e.g., 254 nm).
- Calculate the purity based on the area percentage of the main peak.
- Causality: This chromatographic method separates the target compound from impurities based on their polarity. The area under each peak in the chromatogram is proportional to the concentration of the corresponding species, allowing for accurate purity assessment.

4.2.3 Protocol 3: Mass Spectrometry for Molecular Weight Verification

- Objective: To confirm the molecular weight of the compound.
- Methodology:
 - Analyze the sample using an LC-MS system, which couples the separation power of HPLC with the detection capabilities of a mass spectrometer.
 - Ionize the sample using electrospray ionization (ESI) in positive ion mode.
 - The resulting mass spectrum should show a prominent peak corresponding to the protonated molecule $[M+H]^+$. The isotopic pattern for bromine (approximately 1:1 ratio of ^{79}Br and ^{81}Br) should be clearly visible.
- Causality: Mass spectrometry provides a direct measurement of the mass-to-charge ratio of the molecule, offering definitive confirmation of its elemental composition and molecular weight.

Conclusion

The successful application of **5-Amino-2-bromo-3-fluoropyridine** in synthetic chemistry is critically dependent on the purity and quality of the starting material. By adopting a systematic approach to supplier selection and implementing a robust in-house analytical verification workflow, researchers can mitigate the risks associated with reagent-related experimental failures. This guide provides the foundational knowledge and practical protocols to empower scientists to confidently source and utilize this important chemical building block, thereby enhancing the reliability and reproducibility of their research outcomes.

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